

# Health and safety information for 5,6-Dibromo-1,2-dihydroacenaphthylene

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## Compound of Interest

|                |                                       |
|----------------|---------------------------------------|
| Compound Name: | 5,6-Dibromo-1,2-dihydroacenaphthylene |
| Cat. No.:      | B108543                               |

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An In-depth Technical Guide to the Health and Safety of **5,6-Dibromo-1,2-dihydroacenaphthylene**

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Introduction: **5,6-Dibromo-1,2-dihydroacenaphthylene** is a brominated polycyclic aromatic hydrocarbon derivative utilized in chemical synthesis and materials science research. As with any specialized chemical, a thorough understanding of its hazard profile and safety requirements is paramount for protecting researchers and ensuring a safe laboratory environment. This guide provides a detailed examination of the health and safety considerations for this compound, grounded in available safety data and established chemical hygiene principles.

## Chemical Identification and Physical Properties

Correct identification is the foundation of chemical safety. **5,6-Dibromo-1,2-dihydroacenaphthylene** is a solid compound with the following identifiers and properties.[\[1\]](#)[\[2\]](#) These characteristics are critical for anticipating its behavior during handling, storage, and in the event of an accidental release.

| Property          | Value  | Source                     |
|-------------------|--|----------------------------|
| CAS Number        | 19190-91-1                                     | Sigma-Aldrich              |
| Molecular Formula | C <sub>12</sub> H <sub>8</sub> Br <sub>2</sub> | Sigma-Aldrich              |
| Molecular Weight  | 312.00 g/mol                                   | Chemsr[1]                  |
| Appearance        | Solid  | Sigma-Aldrich              |
| Melting Point     | 169-171 °C                                     | ChemicalBook[2]            |
| Boiling Point     | 383.0 ± 42.0 °C (Predicted)                    | ChemicalBook[2]            |
| Density           | 1.865 ± 0.06 g/cm <sup>3</sup> (Predicted)     | Chemsr, ChemicalBook[1][2] |
| Purity            | Typically ≥95%                                 | Sigma-Aldrich              |

## Hazard Identification and GHS Classification

According to supplier safety data, **5,6-Dibromo-1,2-dihydroacenaphthylene** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and acute toxicity if ingested.

- Signal Word:Warning

GHS Hazard Statements:

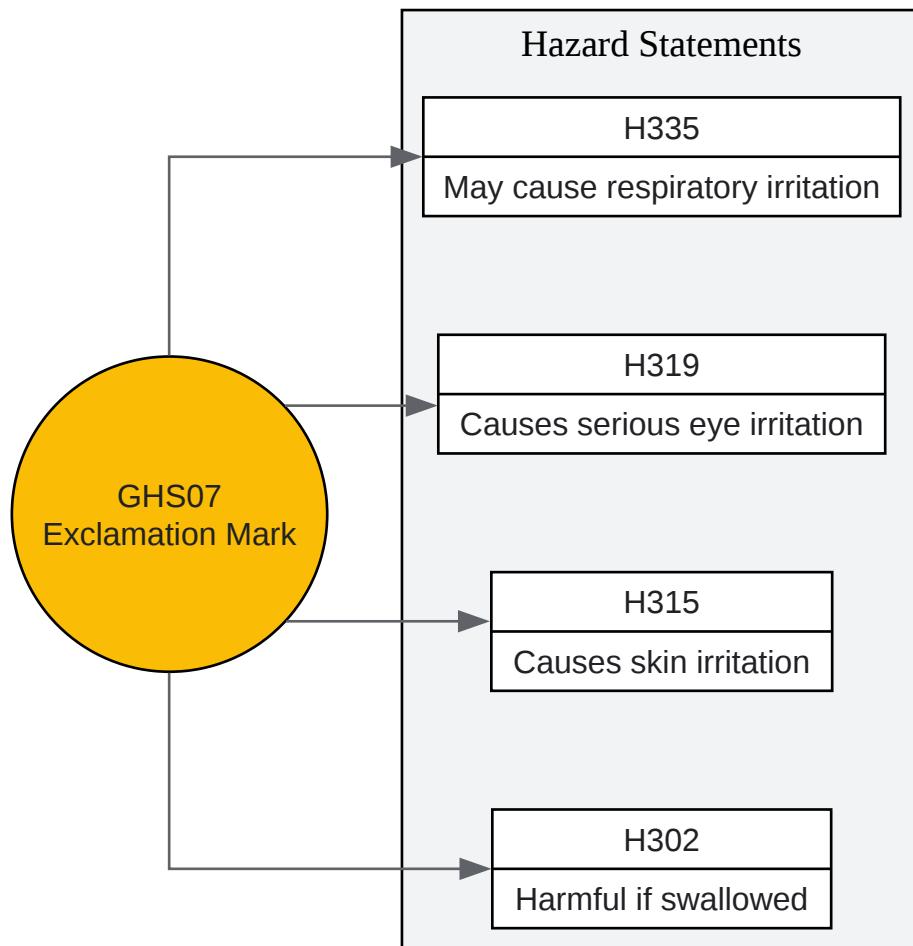
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Pictogram:

- GHS07 (Exclamation Mark): This pictogram indicates that the substance may cause less serious health effects, such as irritation or acute toxicity.[3]

## Diagram: GHS Hazard Profile

This diagram illustrates the GHS classification for the compound, linking the pictogram to the specific hazard statements.



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Caption: GHS Pictogram and associated hazard statements.

## Toxicological Information

While the toxicological properties of **5,6-Dibromo-1,2-dihydroacenaphthylene** have not been fully investigated, the GHS classification provides a baseline for understanding potential health effects.<sup>[4]</sup> The parent compound, acenaphthene, is recognized as a skin, eye, and mucous membrane irritant.<sup>[5]</sup>

- Routes of Exposure: The primary routes of occupational exposure are inhalation of dust particles, skin contact, eye contact, and accidental ingestion.
- Acute Effects:
  - Ingestion: Harmful if swallowed. Ingestion of similar corrosive or irritant solids can cause irritation or burns to the mouth, throat, and stomach.[4]
  - Inhalation: May cause respiratory tract irritation, leading to symptoms like coughing and shortness of breath.
  - Skin Contact: Causes skin irritation, which may manifest as redness, itching, and discomfort.
  - Eye Contact: Causes serious eye irritation, potentially leading to redness, pain, and watering of the eyes.[6]
- Chronic Effects: No data is available on the long-term effects of exposure, including carcinogenicity, mutagenicity, or reproductive toxicity.[4] The parent compound, acenaphthene, is classified by IARC in Group 3 ("Unclassifiable as to Carcinogenicity to Humans").[5]

## Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety through proper handling and consistent use of PPE is essential. All work with this compound should be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.[4][7]

### Engineering Controls:

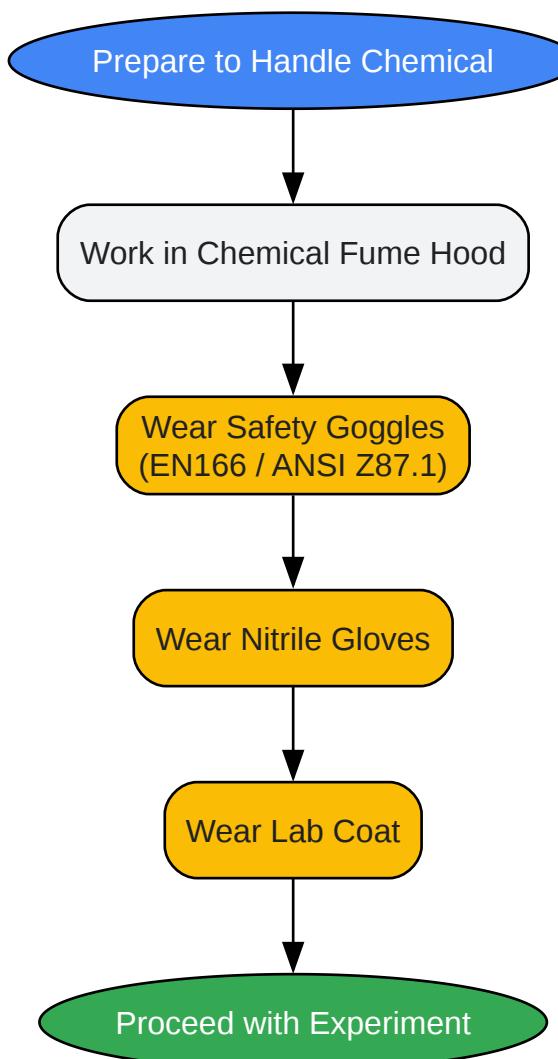
- Chemical Fume Hood: Use only under a chemical fume hood to control dust and vapor.[4]
- Ventilation: Ensure adequate general laboratory ventilation.[6]
- Safety Stations: An eyewash station and safety shower must be readily accessible in the immediate work area.[8]

### Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and/or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[6][7]
- Skin Protection:
  - Gloves: Wear chemically resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use.[6]
  - Lab Coat: A flame-retardant lab coat should be worn at all times.
- Respiratory Protection: If engineering controls are insufficient or for spill cleanup, use a NIOSH-approved particulate respirator.

## Diagram: Standard PPE Protocol

This workflow outlines the mandatory personal protective equipment for handling the compound.



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## Sources

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